

Physicochemical properties of Zineb including solubility and stability

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Compound of Interest

Compound Name: Zineb

Cat. No.: B1676502

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A Technical Guide to the Physicochemical Properties of Zineb

Introduction

Zineb, a coordination polymer of zinc with the ethylenebis(dithiocarbamate) ligand, is a fungicide that has been historically used in agriculture to manage a wide range of fungal diseases on fruit and vegetable crops.^{[1][2][3]} Its chemical formula is $(C_4H_6N_2S_4Zn)_n$, and it is identified by the CAS Number 12122-67-7.^{[1][4]} For researchers, scientists, and professionals in drug and pesticide development, a thorough understanding of **Zineb**'s physicochemical properties is crucial for developing stable formulations, predicting its environmental fate, and assessing its toxicological profile. This guide provides a detailed examination of **Zineb**'s core properties, with a specific focus on its solubility and stability, supported by experimental protocols and data visualizations.

Core Physicochemical Characteristics

Zineb is typically encountered as a pale yellow or off-white powder. Its polymeric nature is a defining characteristic that significantly influences its physical and chemical behavior, particularly its solubility and thermal properties. It decomposes upon heating and is practically odorless.

Table 1: General Physicochemical Properties of **Zineb**

Property	Value	Reference
IUPAC Name	zinc ethane-1,2-diylbis(dithiocarbamate)	
CAS Number	12122-67-7	
Molecular Formula	C ₄ H ₆ N ₂ S ₄ Zn	
Molecular Weight	~275.75 g/mol	
Appearance	Off-white to pale yellow powder	
Melting Point	Decomposes at 157 °C without melting	
Density	Approx. 1.74 g/cm ³ at 20 °C	
Vapor Pressure	<7.5 x 10 ⁻⁸ mm Hg at 20 °C	

| Log Kow (Octanol-Water Partition Coefficient)| 1.30 | |

Solubility Profile

Zineb's polymeric structure renders it practically insoluble in water and most common organic solvents. This low solubility is a critical factor in its formulation and environmental mobility. While largely insoluble, it can be dissolved using chelating agents, such as salts of ethylenediaminetetraacetic acid (EDTA), which sequester the zinc ions and break down the polymeric structure.

Table 2: Solubility of **Zineb** in Various Solvents

Solvent	Solubility	Temperature	Reference
Water	~10 mg/L	25 °C	
Common Organic Solvents	Practically insoluble	-	
Carbon Disulfide	Soluble	-	
Pyridine	Soluble	-	
Chloroform	Soluble	-	

| Benzene | Soluble | - | |

Note: Some sources suggest that the solubility observed in solvents like chloroform and pyridine may correspond to the monomeric form of the compound, as the polymeric form is generally insoluble.

Stability Analysis

Zineb is an inherently unstable compound, with its degradation being significantly accelerated by exposure to moisture, heat, and light. This instability is fundamental to its mode of action as a fungicide, as its decomposition products are responsible for its biological activity. However, this also poses challenges for storage, formulation, and residue analysis.

- **Hydrolytic Stability:** **Zineb**'s degradation in aqueous environments is highly dependent on pH. It is unstable in water and hydrolyzes rapidly, with the process being accelerated in both acidic and alkaline conditions. One study reported a half-life of 38.1 days in an aqueous medium at pH 9.
- **Thermal Stability:** The compound decomposes at 157 °C without melting. On prolonged storage, even at moderate temperatures, degradation can occur. For instance, after one month at 40 °C, a 1-5% degradation is observed.
- **Photolytic Stability:** **Zineb** is unstable when exposed to light, which contributes to its degradation under environmental conditions.

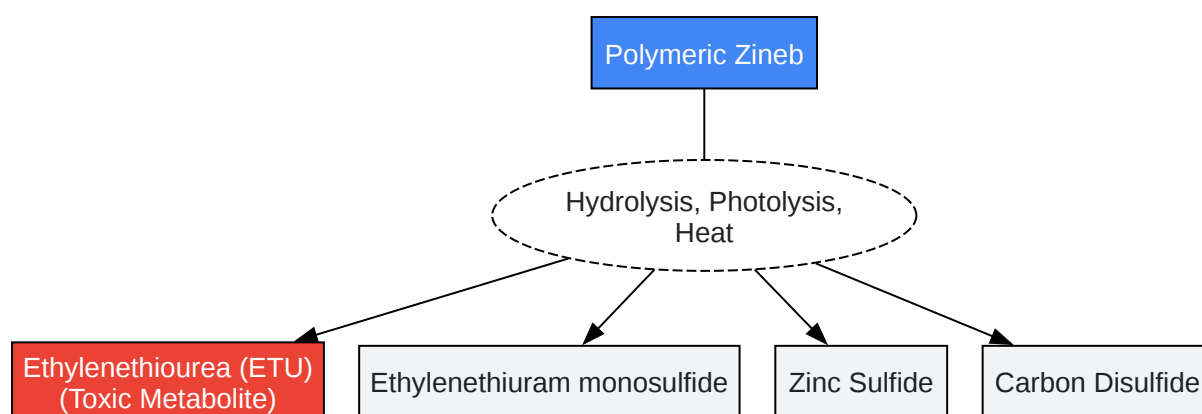
Table 3: Stability of **Zineb** under Various Conditions

Condition	Observation	Reference
Prolonged Storage	Unstable to light, moisture, and heat	
Aqueous Media (pH 9)	Half-life of 38.1 days	
Acidic/Alkaline Media	Hydrolysis is accelerated	
Heating	Decomposes at 157 °C	

| Storage at 54 °C | After 14 days, a minimum of 90% of the active ingredient should remain | |

Degradation Pathway

The degradation of **Zineb** involves the breakdown of its polymeric backbone through processes like hydrolysis and photolysis. This chemical transformation leads to the formation of several smaller molecules. The primary and most toxicologically significant degradation product is ethylenethiourea (ETU), which is recognized as a carcinogen and teratogen. Other identified degradation products include ethylenethiuram monosulfide, zinc sulfide, and carbon disulfide.



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Caption: Simplified degradation pathway of **Zineb** under environmental stressors.

Experimental Protocols

Reproducible and validated methodologies are essential for the accurate assessment of **Zineb**'s properties and its quantification in various matrices.

Protocol 1: Determination of Thermal Stability (FAO Method)

This protocol assesses the stability of a **Zineb** formulation under accelerated storage conditions.

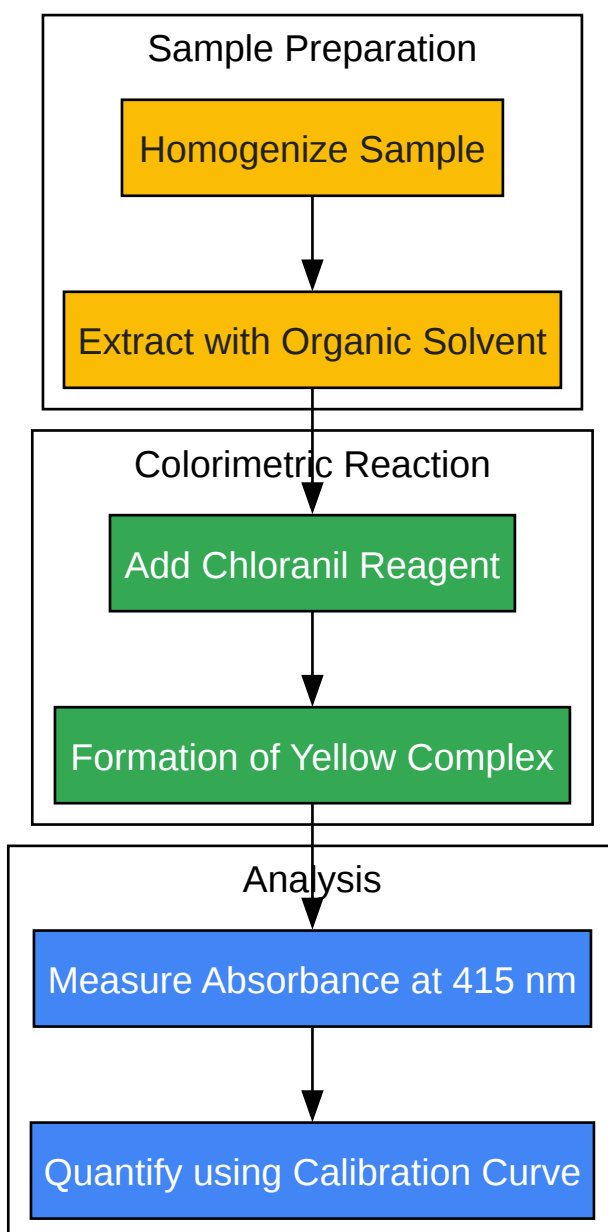
- **Sample Preparation:** Place approximately 20g of the **Zineb** sample in a clean, airtight glass container.
- **Incubation:** Store the container in an oven maintained at a constant temperature of 54 ± 2 °C for 14 days.
- **Analysis:** After the storage period, allow the sample to cool to room temperature.
- **Quantification:** Determine the active ingredient content (**Zineb**) of both the stored sample and a sample from the original batch that was stored at room temperature. The **Zineb** content of the heated sample must be at least 90% of the content found in the original sample.

Protocol 2: Spectrophotometric Quantification (Chloranil Method)

This method provides a colorimetric approach for determining **Zineb** concentration, often used in food matrices.

- **Sample Preparation:** Homogenize a representative sample (e.g., grains, fruits).
- **Extraction:** Extract **Zineb** from the homogenized sample using a suitable organic solvent, such as acrylonitrile.
- **Reaction:** To a known volume of the extract, add a solution of chloranil reagent. Allow the reaction to proceed, which results in the formation of a stable yellow-colored product.

- **Measurement:** Using a spectrophotometer, measure the absorbance of the solution at its wavelength of maximum absorbance (e.g., 415 nm).
- **Quantification:** Prepare a series of standard solutions of **Zineb** and react them with chloranil in the same manner to generate a calibration curve (absorbance vs. concentration). Determine the concentration of **Zineb** in the sample by comparing its absorbance value to the calibration curve.



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Caption: Experimental workflow for the spectrophotometric analysis of **Zineb**.

Conclusion

The physicochemical properties of **Zineb** are dominated by its polymeric structure, which results in very low solubility in water and most organic solvents, and its inherent chemical instability. It is susceptible to degradation by heat, moisture, and light, leading to the formation of metabolites such as the toxicologically significant ethylenethiourea (ETU). For scientists and researchers, these characteristics present considerable challenges in formulation, analysis, and environmental risk assessment, necessitating careful handling, storage, and the use of specialized analytical protocols to ensure data accuracy and reliability.

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